

Propionylcarnitine hydrochloride stability and preparation for experiments

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Compound of Interest

Compound Name: Propionylcarnitine

Cat. No.: B099956

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Application Notes and Protocols: Propionylcarnitine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propionyl-L-carnitine hydrochloride (PLC) is a synthetically derived ester of L-carnitine. It is a naturally occurring compound in the body and plays a vital role in cellular energy metabolism, particularly in the transport of long-chain fatty acids into the mitochondria for β -oxidation. PLC is investigated for its therapeutic potential in a variety of cardiovascular and peripheral arterial diseases. These application notes provide detailed information on the stability of PLC and protocols for its preparation for experimental use.

Chemical and Physical Properties

Property	Value
Chemical Formula	$C_{10}H_{20}ClNO_4$
Molecular Weight	253.72 g/mol
Appearance	White to off-white crystalline solid
Purity	$\geq 98\%$

Stability of Propionylcarnitine Hydrochloride

The stability of **propionylcarnitine** hydrochloride is crucial for ensuring the accuracy and reproducibility of experimental results. The following table summarizes the stability of PLC in both solid and solution forms under various storage conditions.

Form	Solvent/Condition	Temperature	Duration	Stability Notes
Crystalline Solid	-	-20°C	≥ 4 years	Stable for an extended period when stored properly[1].
Aqueous Solution	PBS (pH 7.2)	Room Temperature	< 24 hours	It is recommended to prepare fresh solutions daily[1].
Aqueous Solution	Water	Room Temperature	Not Recommended	Prone to hydrolysis, especially at neutral to alkaline pH.
Stock Solution	DMSO	-20°C	1 month	Stable for short-term storage.
Stock Solution	DMSO	-80°C	6 months	Recommended for long-term storage of stock solutions.
Stock Solution	Ethanol	-20°C / -80°C	Data not available	-
Stock Solution	Dimethylformamide	-20°C / -80°C	Data not available	-

Note on pH Stability: While specific kinetic data for propionyl-L-carnitine hydrochloride is limited, a similar compound, acetyl-L-carnitine, is known to be stable in acidic to neutral aqueous solutions but unstable at a pH greater than 9[2]. It is confirmed that propionyl-L-carnitine undergoes hydrolysis to L-carnitine at a high pH of 12.8[3]. Therefore, it is recommended to maintain the pH of aqueous solutions below 7.5 to minimize degradation.

Solubility of Propionylcarnitine Hydrochloride

Solvent	Approximate Solubility
Water	50-60 mg/mL
PBS (pH 7.2)	~10 mg/mL[1]
Ethanol	~25 mg/mL[1][4]
DMSO	~20 mg/mL[1][4]
Dimethylformamide (DMF)	~15 mg/mL[1][4]

Experimental Protocols

Preparation of Stock Solutions

Stock solutions of **propionylcarnitine** hydrochloride can be prepared in organic solvents for long-term storage.

Materials:

- Propionyl-L-carnitine hydrochloride (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol:

- Weigh the desired amount of propionyl-L-carnitine hydrochloride powder in a sterile conical tube.
- Add the appropriate volume of DMSO or ethanol to achieve the desired stock concentration (e.g., 20 mg/mL in DMSO).
- Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., 37°C) may be applied to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Preparation of Working Solutions for In Vitro Experiments (e.g., Cell Culture)

Working solutions for cell culture experiments are typically prepared by diluting the stock solution in a sterile aqueous medium.

Materials:

- Propionyl-L-carnitine hydrochloride stock solution (e.g., 20 mg/mL in DMSO)
- Sterile Phosphate-Buffered Saline (PBS) or cell culture medium
- Sterile, conical tubes
- Pipettes and sterile, filtered pipette tips

Protocol:

- Thaw a single-use aliquot of the stock solution at room temperature.
- Calculate the volume of the stock solution required to achieve the desired final concentration in your experimental medium.

- In a sterile tube, dilute the stock solution with sterile PBS or cell culture medium to an intermediate concentration.
- Further dilute the intermediate solution into the final cell culture medium to reach the desired working concentration.
- Ensure the final concentration of the organic solvent (e.g., DMSO) is not toxic to the cells (typically <0.1%).
- Use the freshly prepared working solution for your experiments immediately. Do not store aqueous working solutions.

Preparation of Solutions for In Vivo Experiments (e.g., Animal Studies)

For oral administration in animal studies, **propionylcarnitine** hydrochloride can be dissolved in drinking water. For intravenous administration, sterile saline is a suitable vehicle.

Protocol for Oral Administration in Drinking Water (Example Dose: 200 mg/kg/day):

- Calculate the total daily dose required for the number of animals and their average body weight.
- Estimate the average daily water consumption per animal.
- Dissolve the calculated amount of propionyl-L-carnitine hydrochloride in the total volume of drinking water to be provided.
- Ensure the compound is fully dissolved.
- Provide the medicated water to the animals. Prepare fresh solutions daily to ensure stability and accurate dosing^{[5][6][7]}.

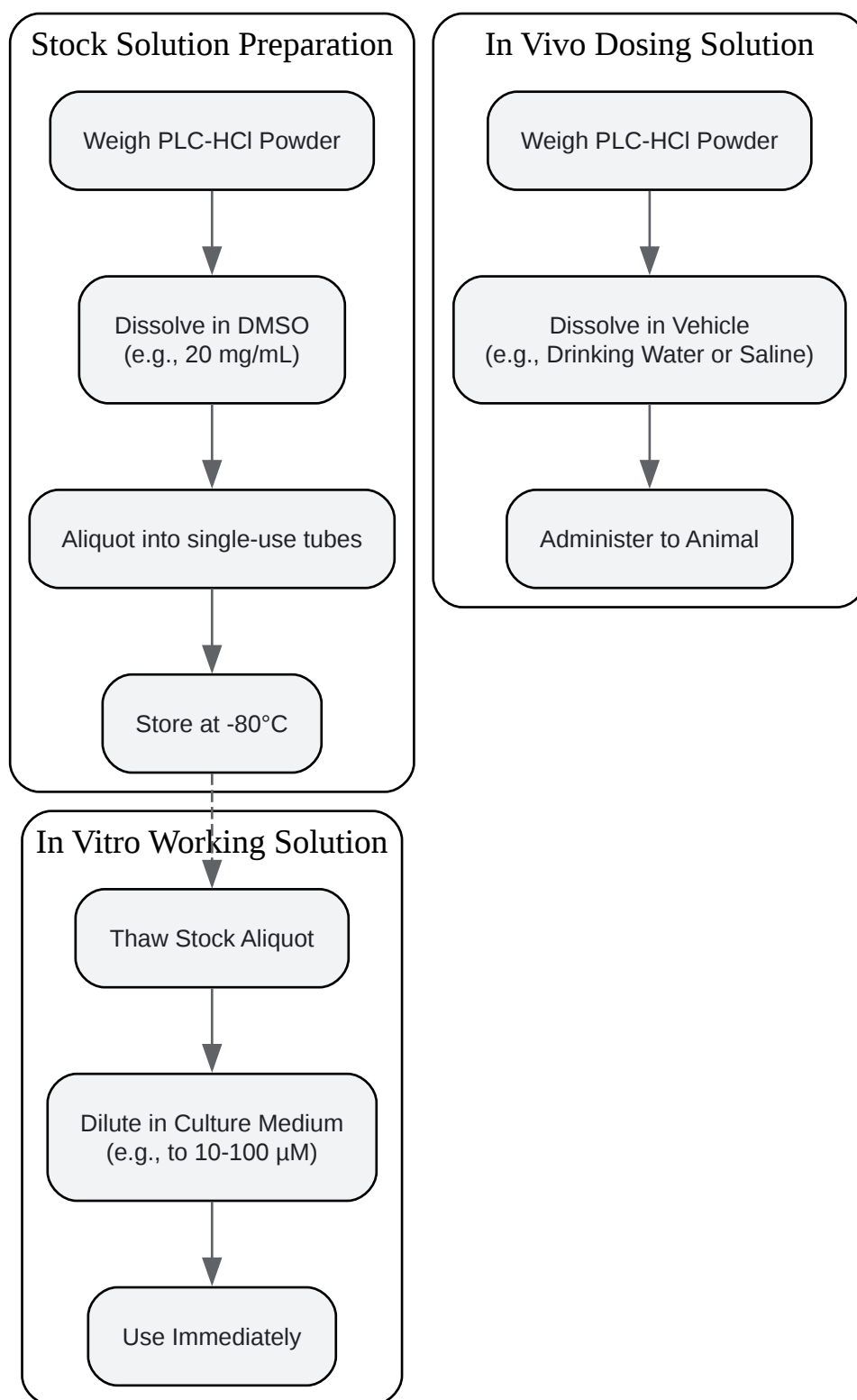
Protocol for Intravenous Administration:

- For intravenous infusion, propionyl-L-carnitine hydrochloride can be reconstituted in 0.9% sodium chloride (sterile saline).

- Prepare the solution under sterile conditions.
- The final concentration should be determined based on the desired dose and infusion volume for the animal model.

Visualization of Experimental Workflow and Signaling Pathway

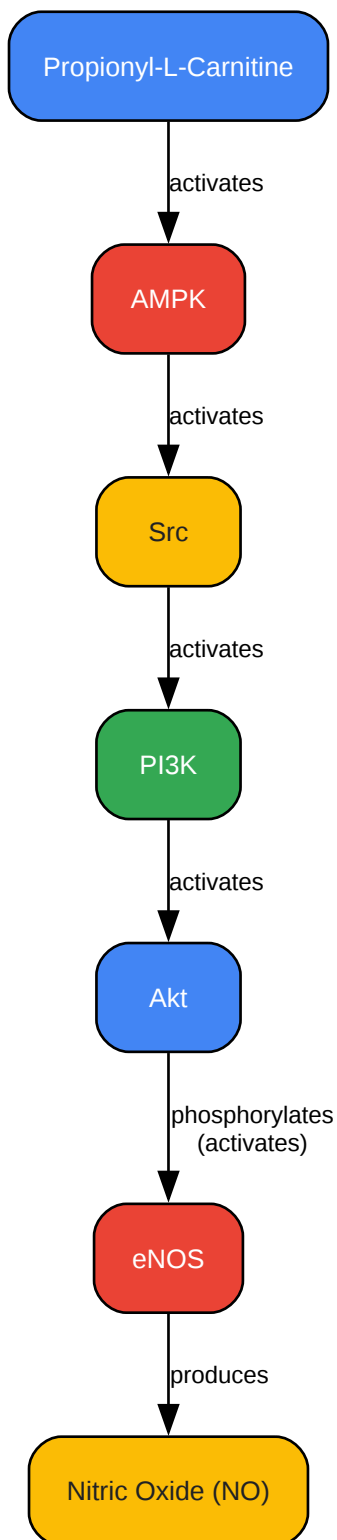
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **propionylcarnitine** hydrochloride solutions.

Signaling Pathway of Propionyl-L-Carnitine in Endothelial Cells



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